

Betamethasone Impurity D: A Physicochemical and Analytical Overview

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Compound of Interest

Compound Name: Betamethasone EP Impurity D

Cat. No.: B15129679

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the known physicochemical characteristics and analytical methodologies for Betamethasone Impurity D. This document is intended to serve as a foundational resource for researchers and professionals involved in the development, manufacturing, and quality control of betamethasone-containing pharmaceutical products.

Introduction

Betamethasone Impurity D, identified as 9-Fluoro-11 β ,17-dihydroxy-16 β -methyl-3,20-dioxopregna-1,4-dien-21-yl ethoxycarboxylate, is a known impurity associated with the active pharmaceutical ingredient (API) betamethasone. As with any pharmaceutical impurity, its identification, characterization, and control are critical to ensure the safety and efficacy of the final drug product. This guide compiles available data on its chemical and physical properties, as well as analytical methods for its detection and quantification.

Physicochemical Characteristics

A comprehensive profile of the physicochemical properties of Betamethasone Impurity D is essential for its isolation, identification, and the development of appropriate control strategies. The available data is summarized in the table below. It is important to note that while fundamental identifying information is readily available, specific experimental data such as melting point and solubility are not widely published in publicly accessible literature.

Property	Value	Source(s)
IUPAC Name	9-Fluoro-11 β ,17-dihydroxy-16 β -methyl-3,20-dioxopregna-1,4-dien-21-yl ethoxycarboxylate	[1] [2]
Synonyms	Betamethasone 21-O-Ethyl Carbonate, Betamethasone EP Impurity D	[1] [3] [4]
CAS Number	52619-05-3	[1] [2] [5] [6]
Molecular Formula	C ₂₅ H ₃₃ FO ₇	[1] [2] [5]
Molecular Weight	464.52 g/mol	[1] [2] [5]
Appearance	Data not available in public sources. Typically, such compounds are white to off-white crystalline solids.	
Melting Point	Data not available in public sources.	
Solubility	Data not available in public sources. For context, the parent compound, Betamethasone, is sparingly soluble in acetone and alcohol, and very slightly soluble in chloroform and ether. [3]	
Spectral Data	Specific ¹ H NMR, ¹³ C NMR, Mass Spectrometry (MS), and Infrared (IR) spectral data are not available in public literature. Characterization data is typically provided with the purchase of a reference standard. [7]	

Analytical Methodologies

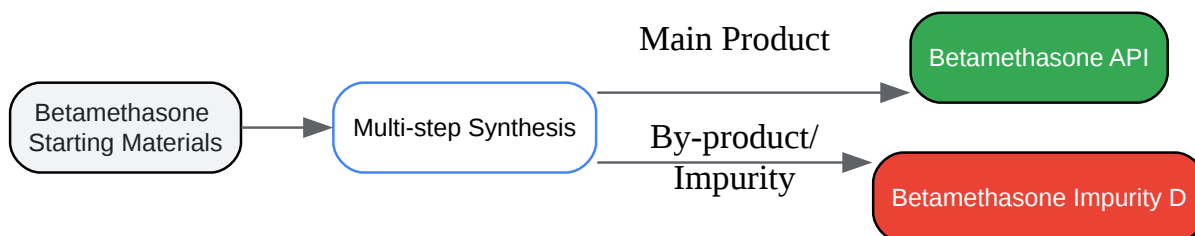
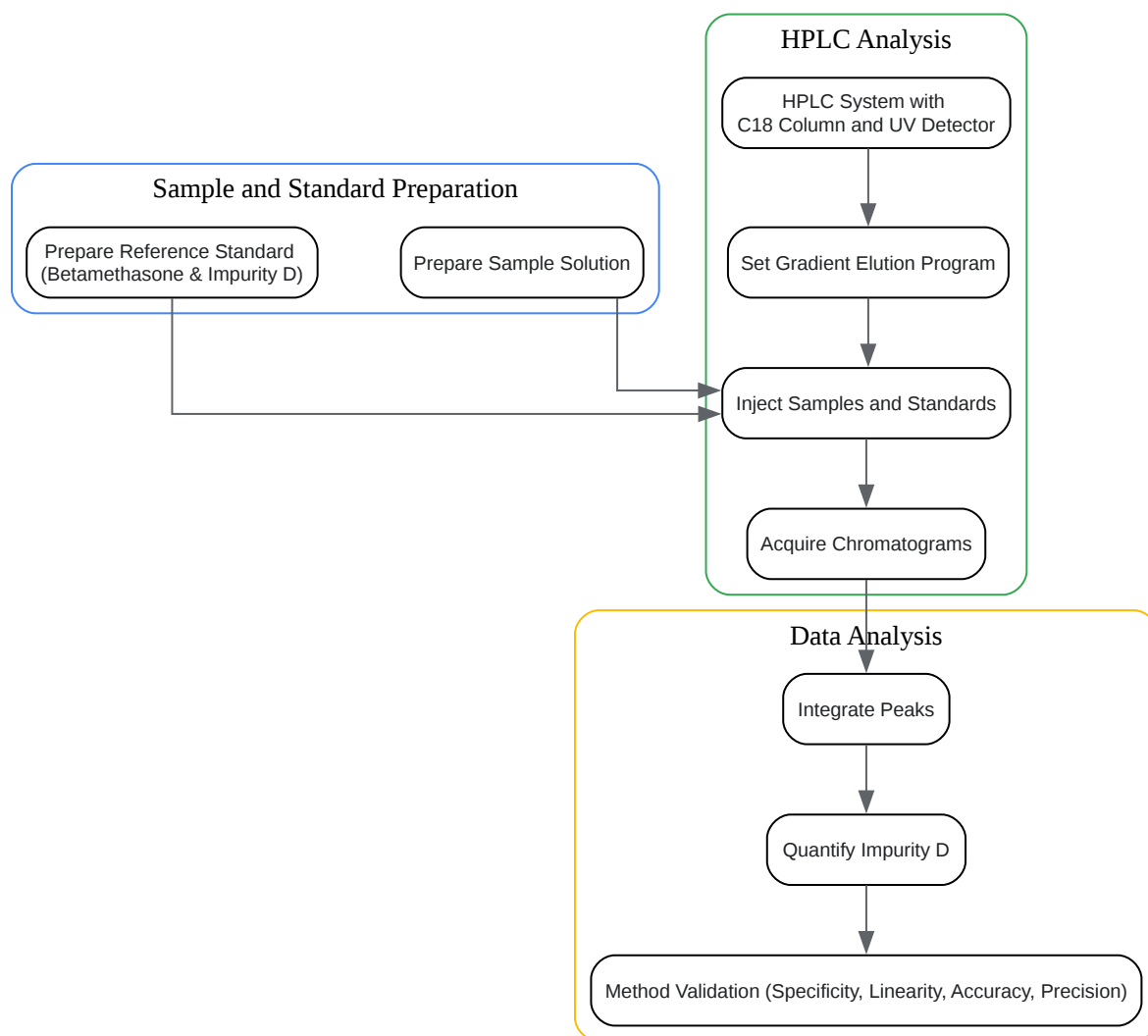
The primary analytical technique for the separation and quantification of Betamethasone Impurity D is High-Performance Liquid Chromatography (HPLC). Several methods have been developed for the analysis of betamethasone and its related substances.

High-Performance Liquid Chromatography (HPLC)

A stability-indicating reversed-phase HPLC method is typically employed for the determination of betamethasone and its impurities. While a specific, detailed protocol for Betamethasone Impurity D is not publicly available, the general parameters often include:

- Column: A C18 column is commonly used for the separation of steroids.[8]
- Mobile Phase: A gradient elution using a mixture of an aqueous buffer (such as phosphate buffer) and an organic solvent (like acetonitrile or methanol) is often utilized to achieve adequate separation of the parent drug from its various impurities.[9][10]
- Detection: UV detection at a wavelength of approximately 240 nm is suitable for these compounds due to the presence of a chromophore in their structure.[9]

Workflow for HPLC Method Development and Validation:



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References

- 1. Development and Validation of Stability-indicating HPLC Method for Betamethasone Dipropionate and Related Substances in Topical Formulation - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. veeprho.com [veeprho.com]
- 4. researchgate.net [researchgate.net]
- 5. Application of LC-MS(n) in conjunction with mechanism-based stress studies in the elucidation of drug impurity structure: rapid identification of a process impurity in betamethasone 17-valerate drug substance - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. ijpsonline.com [ijpsonline.com]
- 7. pharmaffiliates.com [pharmaffiliates.com]
- 8. Betamethasone Dipropionate Derivatization, Biotransformation, Molecular Docking, and ADME Analysis as Glucocorticoid Receptor - PMC [pmc.ncbi.nlm.nih.gov]
- 9. cdn.caymanchem.com [cdn.caymanchem.com]
- 10. academic.oup.com [academic.oup.com]
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